

C6 NBD Sphingomyelin mechanism of action in cells

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Compound of Interest

Compound Name: C6 NBD Sphingomyelin

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An In-depth Technical Guide on the Mechanism of Action of **C6 NBD Sphingomyelin** in Cells

Introduction

C6 NBD Sphingomyelin (N-[6-[(7-nitro-2-1,3-benzoxadiazol-4-yl)amino]hexanoyl]-sphingosine-1-phosphocholine) is a fluorescently labeled, short-chain analog of sphingomyelin, a vital lipid component of mammalian cell membranes.[1][2][3] The NBD (7-nitrobenz-2-oxa-1,3-diazol-4-yl) group attached to its hexanoyl chain serves as a fluorophore, allowing for the direct visualization and tracking of its movement and metabolism within living cells.[4][5] This property makes C6-NBD-SM an invaluable tool for researchers, scientists, and drug development professionals studying sphingolipid metabolism, intracellular lipid trafficking, and related cell signaling pathways.[4][6] While these short-chain analogs are metabolically active, it is important to note that their biophysical and biochemical properties may differ from their natural long-chain counterparts.[1][2]

Core Mechanism of Action: Cellular Uptake, Trafficking, and Metabolism

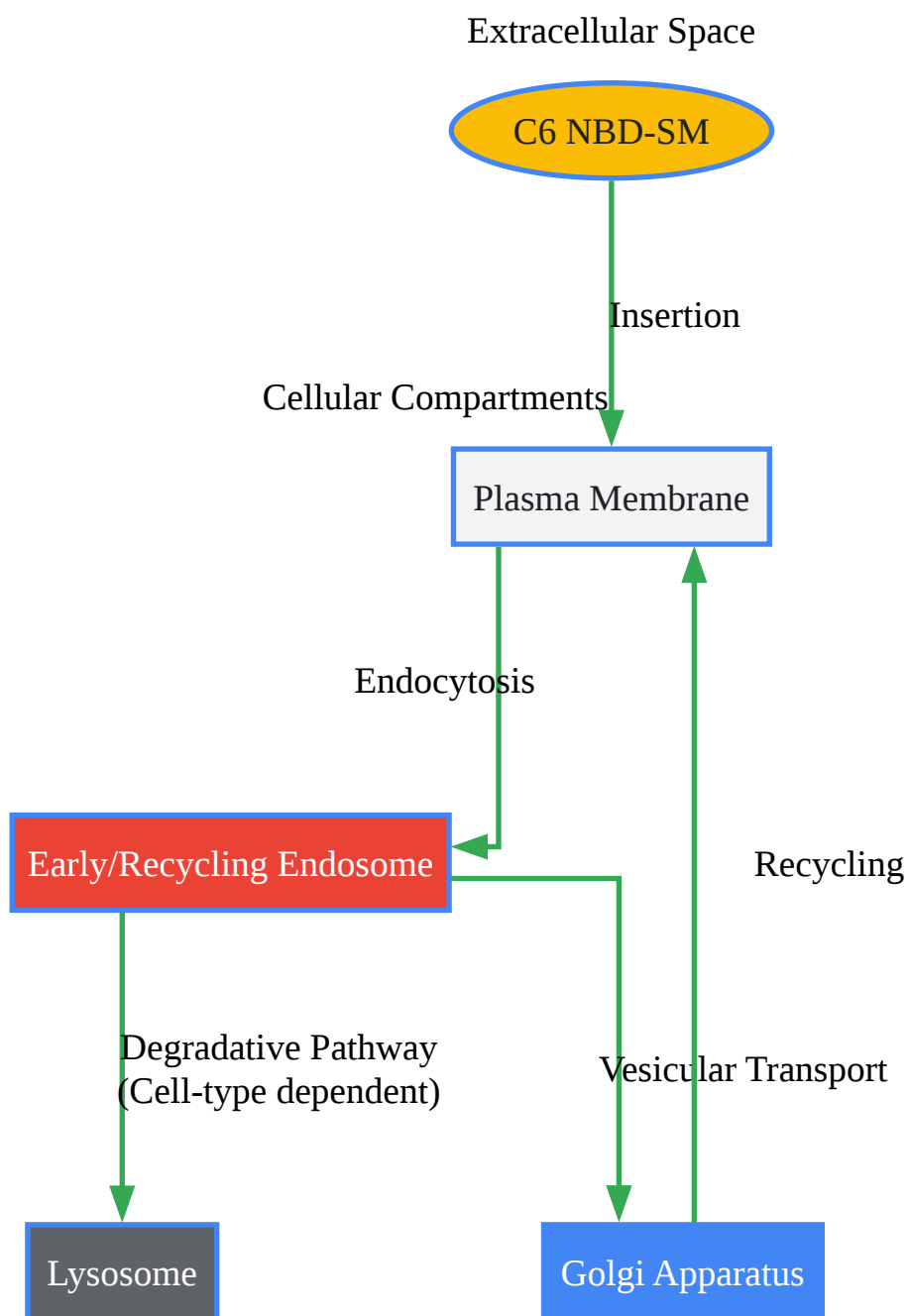
The mechanism of C6-NBD-SM in cells can be understood through three distinct phases: insertion into the plasma membrane, internalization and subsequent intracellular trafficking, and metabolic conversion.

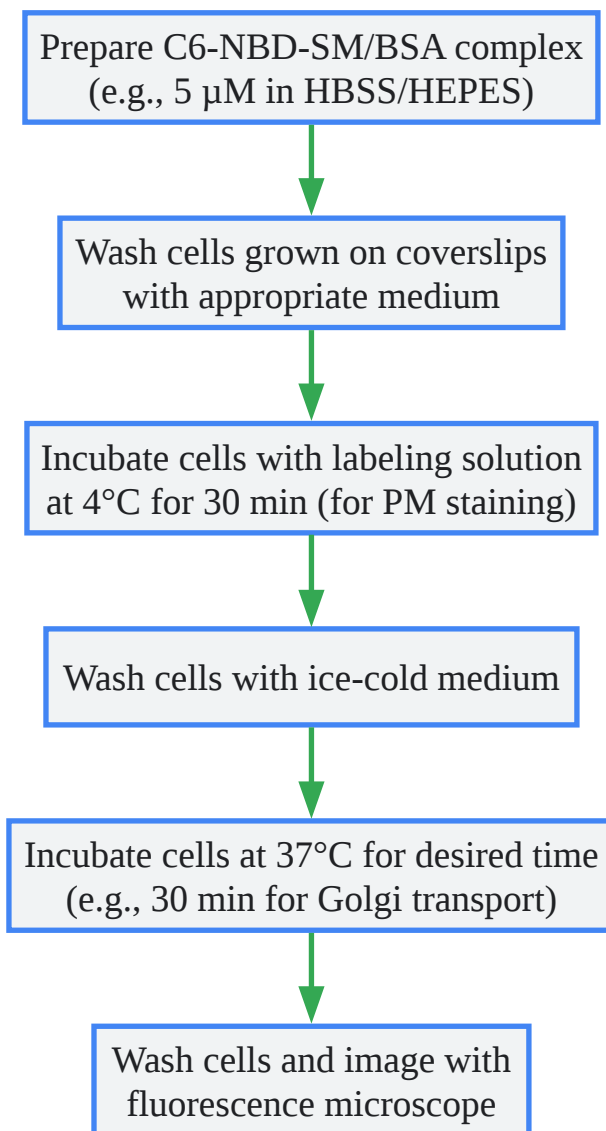
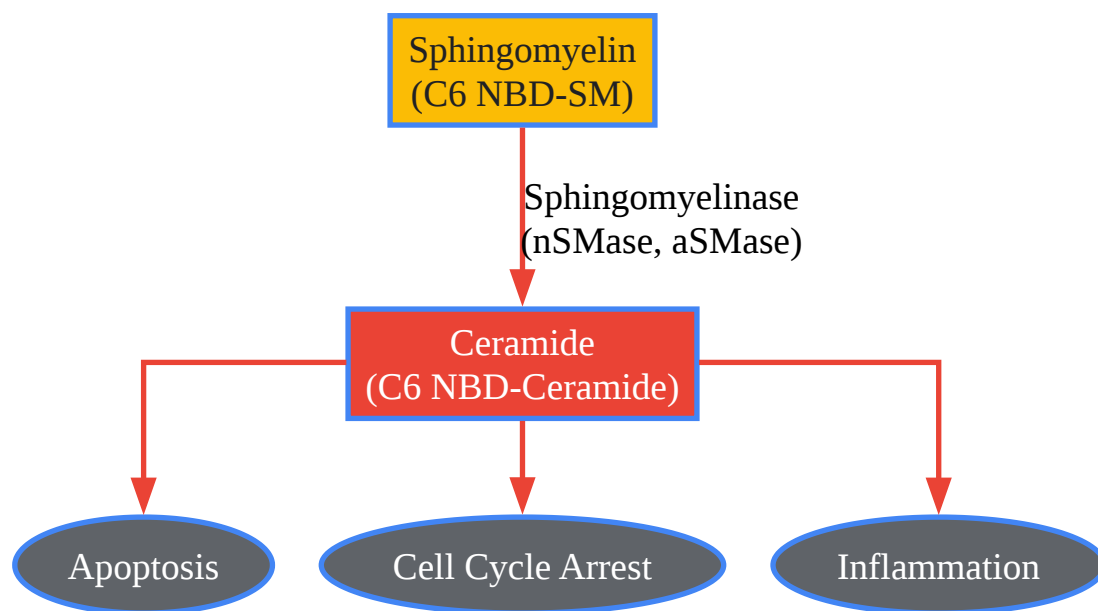
Plasma Membrane Insertion and Internalization

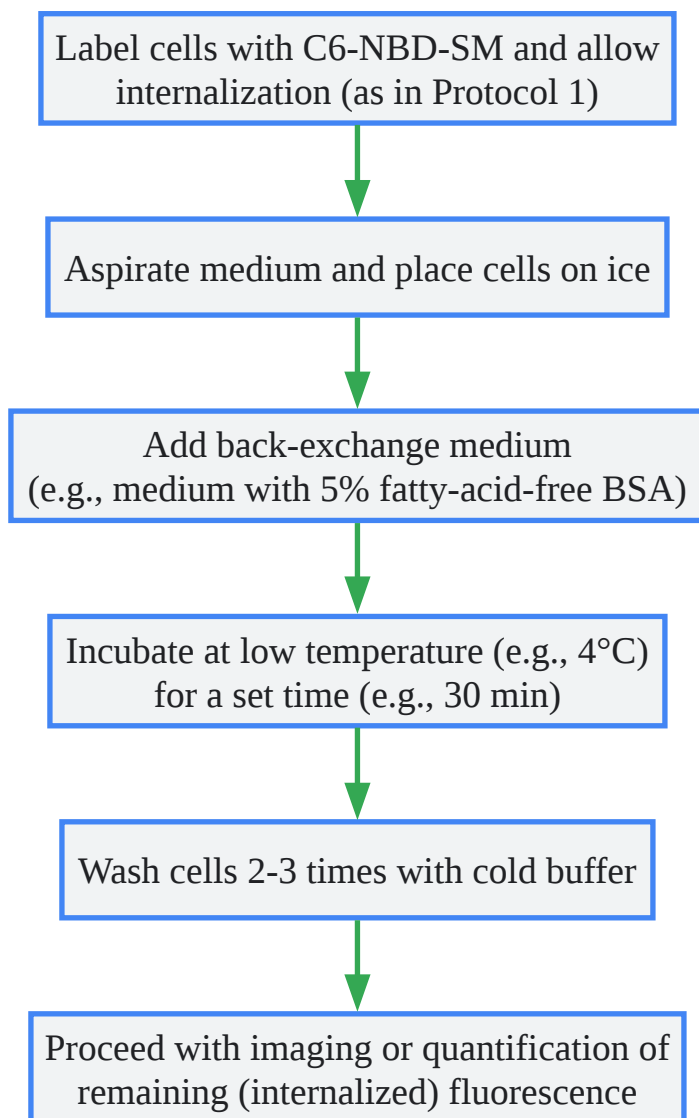
C6-NBD-SM is exogenously added to cells and readily inserts into the outer leaflet of the plasma membrane.[7] Its internalization is an energy- and temperature-dependent process primarily mediated by endocytosis.[7][8][9] Following internalization, the fluorescent lipid is transported through a series of intracellular compartments.

Intracellular Trafficking Pathway

Once endocytosed, C6-NBD-SM is sorted within the endosomal system. A significant portion of the internalized lipid is transported from early/recycling endosomes to the Golgi apparatus.[7][8][9] This transport to the Golgi is a key feature of its trafficking pathway and occurs without its prior conversion to ceramide.[9] In some cell types, such as HT29 cells, C6-NBD-SM is delivered to endosomal/lysosomal compartments.[10] However, in many cell lines, including hippocampal neurons, the primary destination is the Golgi complex, with exclusion from degradative lysosomal compartments.[7][9]







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